

Pacific Blue: A Comprehensive Guide for Fixed Cell Staining and Analysis

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Compound of Interest

Compound Name: Pacific blue

Cat. No.: B1258310

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Application Notes for Researchers, Scientists, and Drug Development Professionals

Pacific Blue is a bright, blue-fluorescent dye that has become a staple in flow cytometry and other fluorescence-based applications. As a member of the coumarin dye family, it is optimally excited by the violet laser (405 nm), making it a valuable tool for multicolor analysis in fixed and permeabilized cells.[1][2] Its utility extends across various research and drug development areas, including immunophenotyping, cell proliferation tracking, and apoptosis detection.[3][4]

This document provides a detailed overview of **Pacific Blue**'s properties, protocols for its use in fixed cell staining, and key considerations for experimental design.

Key Characteristics of Pacific Blue

Pacific Blue's robust performance in fixed cell applications stems from its intrinsic properties. It is a small organic molecule, which facilitates its entry into permeabilized cells for intracellular staining.[5] Notably, its fluorescence is maintained at a high level even at neutral pH, a beneficial characteristic for staining protocols.[1][6] While generally considered photostable for flow cytometry applications, like all fluorophores, exposure to intense light should be minimized.[7][8]

Spectral Properties

Proper panel design in multicolor flow cytometry hinges on understanding the spectral characteristics of each fluorophore. **Pacific Blue** is excited by the violet laser and emits in the blue range of the spectrum.[9]

Property	Wavelength (nm)	Recommended Laser	Common Filter Set
Excitation Maximum	~401-410[1][3][6]	Violet (405 nm)[3]	450/50 nm[3]
Emission Maximum	~452-455[1][3][10]		

Applications in Fixed Cell Analysis

The versatility of **Pacific Blue** makes it suitable for a range of applications in fixed cell analysis:

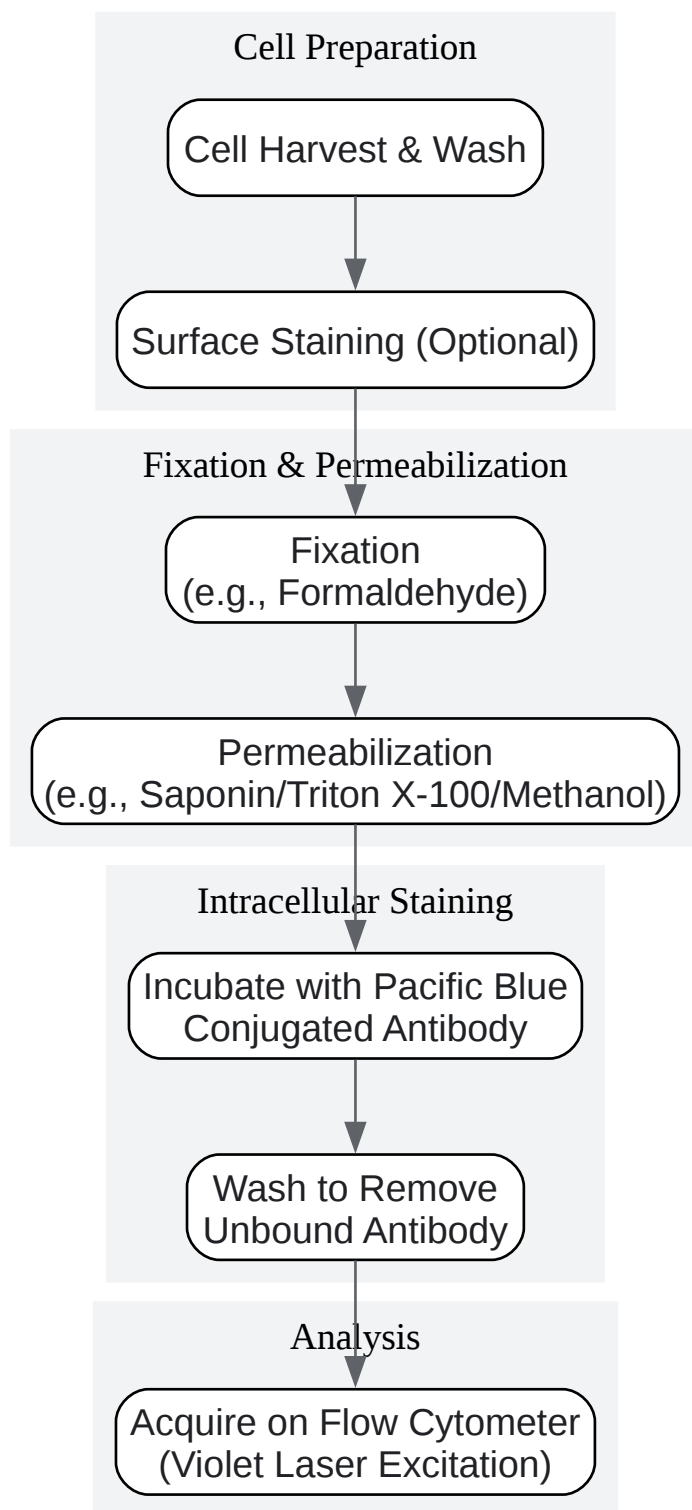
- Immunophenotyping: **Pacific Blue**-conjugated antibodies are widely used to identify and quantify both cell surface and intracellular markers, providing clear separation between positive and negative populations.[3][11]
- Apoptosis Detection: When conjugated to Annexin V, **Pacific Blue** can be used to identify apoptotic cells by detecting the externalization of phosphatidylserine.[4][12]
- Cell Proliferation Assays: The dye can be used to track cell division through dye dilution. As cells divide, the fluorescence intensity is halved in daughter cells, allowing for the visualization of successive generations.[3]
- Multiplexing: Its distinct spectral properties make it an excellent choice for multicolor flow cytometry, where it can be combined with fluorophores excited by other lasers (e.g., FITC with a blue laser, PE with a yellow-green laser).[3][4]

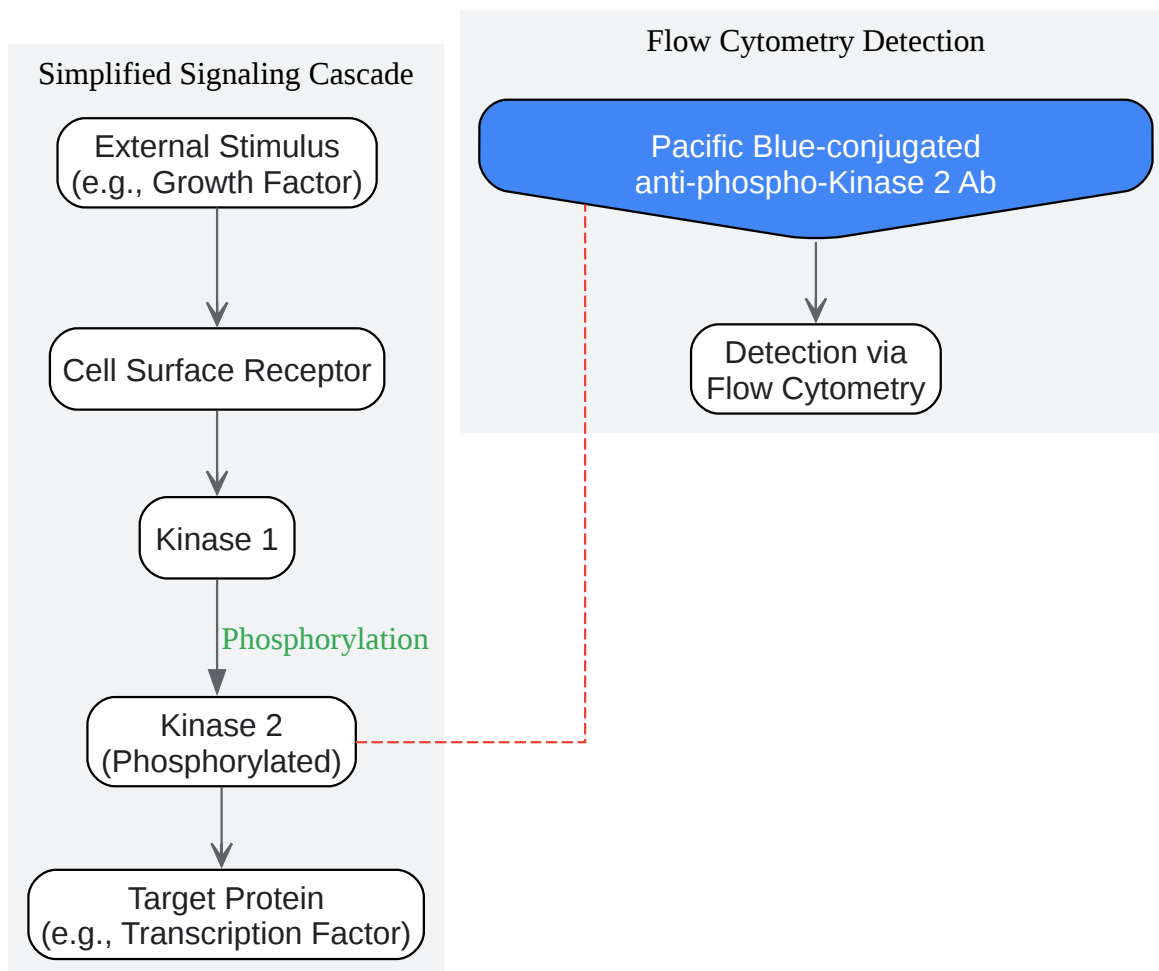
Experimental Protocols

The following protocols provide a general framework for intracellular staining using **Pacific Blue**-conjugated reagents. Optimization may be required for specific cell types and targets.

General Workflow for Intracellular Staining

The process of staining intracellular targets involves a series of steps to fix the cells, permeabilize their membranes, and then introduce the fluorescently labeled antibody.





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